

Application Notes and Protocols: ^1H NMR Characterization of Phthaloyl-L-valine

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Compound of Interest

Compound Name: *Pht-val-OH*

CAS No.: 6306-54-3

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the characterization of Phthaloyl-L-valine using proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy. Phthaloyl-L-valine is a derivative of the amino acid L-valine, where the amino group is protected by a phthaloyl group. This modification is common in peptide synthesis and drug development to control reactivity.^[1] ^1H NMR spectroscopy is a powerful analytical technique for the structural elucidation and purity assessment of such compounds.

Data Presentation

The following table summarizes the expected ^1H NMR spectral data for Phthaloyl-L-valine. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard internal reference. The multiplicity describes the splitting pattern of the signal, and the coupling constants (J) provide information about the connectivity of neighboring protons.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Phthaloyl-H (Ar-H)	7.80 - 7.95	Multiplet	-	4H
α -H	~4.5	Doublet of doublets	~4.5, ~9.0	1H
β -H	~2.5	Multiplet	-	1H
γ -CH ₃	~1.1	Doublet	~7.0	3H
γ' -CH ₃	~1.0	Doublet	~7.0	3H
COOH	> 10	Broad Singlet	-	1H

Note: The exact chemical shifts can vary depending on the solvent and concentration used. The data presented here are estimates based on analogous compounds and the known effects of the phthaloyl group.

Experimental Protocols

This section outlines the protocol for acquiring a ¹H NMR spectrum of Phthaloyl-L-valine.

1. Sample Preparation

- Weigh approximately 5-10 mg of Phthaloyl-L-valine.
- Dissolve the sample in 0.5-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d (CDCl₃) or Dimethyl sulfoxide-d₆ (DMSO-d₆)) in a clean, dry NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis is required.
- Cap the NMR tube and gently invert it several times to ensure the sample is completely dissolved and the solution is homogeneous.

2. NMR Data Acquisition

- The ^1H NMR spectrum should be recorded on a spectrometer operating at a frequency of 300 MHz or higher to ensure adequate signal dispersion.
- Before acquiring the spectrum of the sample, shim the magnetic field to optimize its homogeneity.
- Acquire the spectrum at a constant temperature, typically 25 °C.
- Use a standard single-pulse experiment.
- Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
- The number of scans can be adjusted to achieve an adequate signal-to-noise ratio, typically ranging from 8 to 64 scans.
- Process the acquired Free Induction Decay (FID) by applying a Fourier transform.
- Phase the resulting spectrum and perform baseline correction.
- Calibrate the chemical shift scale using the signal from the internal standard (TMS at 0 ppm) or the residual solvent peak.
- Integrate the signals to determine the relative number of protons for each resonance.

Visualizations

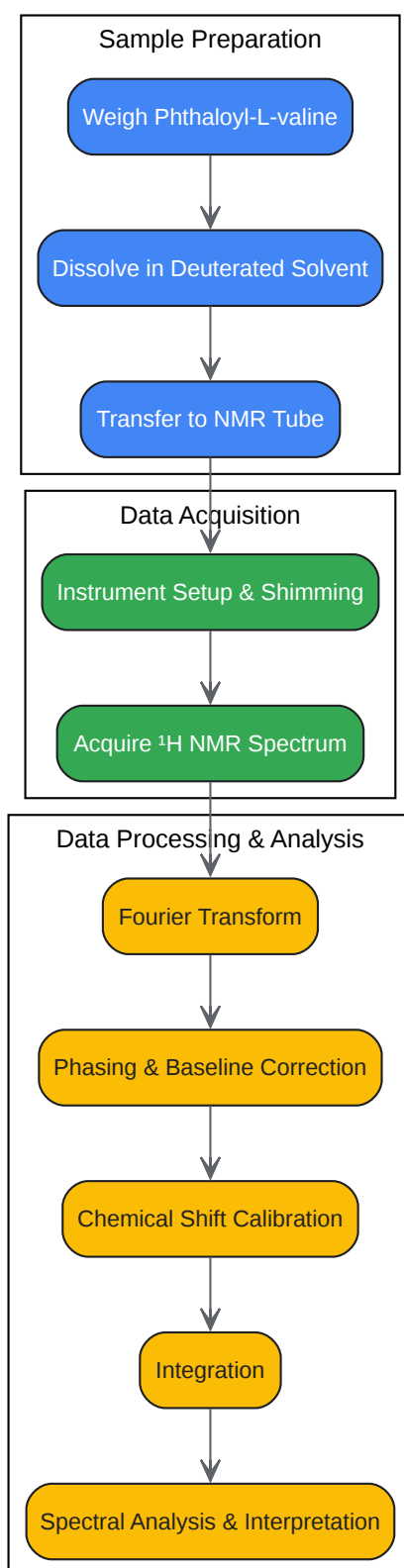
Molecular Structure and Proton Assignments

The following diagram illustrates the chemical structure of Phthaloyl-L-valine with the different protons labeled, corresponding to the assignments in the data table.

Structure of Phthaloyl-L-valine with proton labels.

Experimental Workflow

The flowchart below outlines the major steps involved in the ^1H NMR characterization of Phthaloyl-L-valine.



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Workflow for ^1H NMR characterization.

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References

- 1. Phthaloyl-DL-Valine | CymitQuimica [cymitquimica.com]
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